

# CAY10701: A Technical Guide to Safety, Handling, and Experimental Application

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## Compound of Interest

Compound Name: CAY10701

Cat. No.: B15606189

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following guide is a comprehensive overview intended for laboratory personnel. A specific Safety Data Sheet (SDS) for **CAY10701** was not publicly available at the time of writing. Therefore, the safety and handling information provided is based on general knowledge of similar small molecule kinase inhibitors and data from other Cayman Chemical products. Always consult the official product documentation and SDS when available and handle all chemicals with appropriate caution.

## Introduction

**CAY10701** is identified as a c-Src kinase inhibitor, with the chemical name 6-benzoyl-3,7-dihydro-2-(4-pentyn-1-yl)-5-phenyl-4h-pyrrolo[2,3-d]pyrimidin-4-one. The c-Src tyrosine kinase is a non-receptor tyrosine kinase that plays a pivotal role in cell proliferation, differentiation, survival, and migration. Dysregulation of c-Src activity has been implicated in the progression of various cancers, making it a significant target for therapeutic intervention.<sup>[1][2]</sup> This guide provides essential information on the safe handling of **CAY10701**, along with detailed experimental protocols for its characterization as a c-Src inhibitor.

## Safety and Handling

While a specific SDS for **CAY10701** is not available, the following guidelines are based on best practices for handling potent, biologically active small molecules in a laboratory setting.

## Hazard Identification

The hazards of **CAY10701** have not been fully characterized. As a potent kinase inhibitor, it should be treated as a potentially hazardous substance. Similar compounds can be harmful if swallowed, inhaled, or absorbed through the skin, and may cause eye and skin irritation.

## Personal Protective Equipment (PPE)

Standard laboratory PPE should be worn at all times when handling **CAY10701**. This includes:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat.

## Storage and Handling

- Storage: **CAY10701** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Handling: Avoid creating dust. All handling of the solid compound should be done in a chemical fume hood. Solutions should be prepared in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.

## First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- In Case of Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.
- If Swallowed: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **CAY10701**.

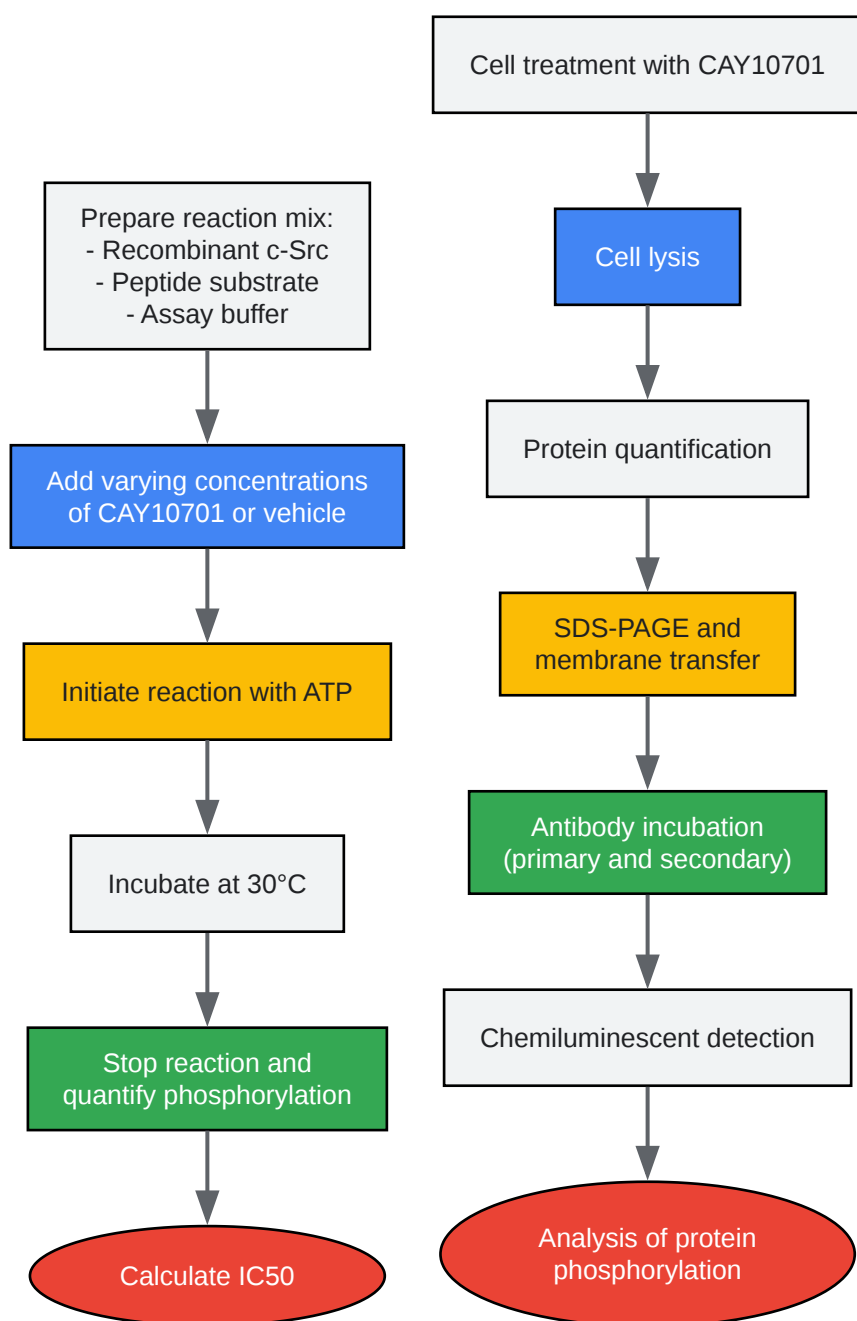
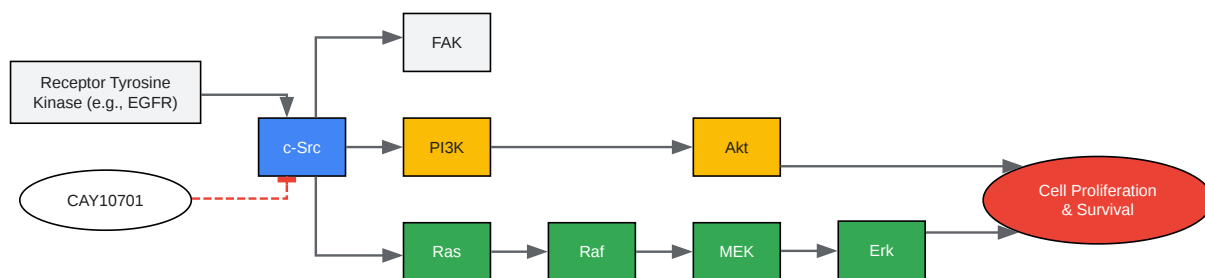
Property	Value
Chemical Name	6-benzoyl-3,7-dihydro-2-(4-pentyn-1-yl)-5-phenyl-4h-pyrrolo[2,3-d]pyrimidin-4-one
Molecular Formula	C <sub>24</sub> H <sub>19</sub> N <sub>3</sub> O <sub>2</sub>
Molecular Weight	381.4 g/mol
Appearance	Crystalline solid
Purity	≥98%

## Biological Activity and Mechanism of Action

**CAY10701** is a selective inhibitor of the c-Src kinase.<sup>[1]</sup> c-Src is a key node in multiple signaling pathways that control cellular processes critical for cancer development and progression. By inhibiting c-Src, **CAY10701** is expected to modulate these downstream pathways, leading to anti-proliferative and anti-metastatic effects in cancer cells where c-Src is activated.<sup>[1][2]</sup>

### c-Src Signaling Pathway

The following diagram illustrates a simplified c-Src signaling pathway, highlighting its role in activating downstream effectors like Akt and Erk.



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## References

- 1. Development of a highly selective c-Src kinase inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Inhibition of Src Expression and Activity Inhibits Tumor Progression and Metastasis of Human Pancreatic Adenocarcinoma Cells in an Orthotopic Nude Mouse Model - PMC [pmc.ncbi.nlm.nih.gov]
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